2-Chloro-6-fluoro-4-methylaniline CAS 1260812-48-3 properties

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Compound of Interest

Compound Name:	*2-Chloro-6-fluoro-4-methylaniline*
CAS No.:	*1260812-48-3*
Cat. No.:	*B3346999*

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Technical Whitepaper: 2-Chloro-6-fluoro-4-methylaniline

CAS: 1260812-48-3 Formula: C_7H_7ClFN Molecular Weight: 159.59 g/mol [1][2]

Executive Summary

2-Chloro-6-fluoro-4-methylaniline is a specialized trisubstituted aromatic amine serving as a high-value scaffold in medicinal chemistry and agrochemical synthesis.[1] Distinguished by its specific 2,6-dihalo substitution pattern, this compound offers a unique combination of steric bulk and electronic modulation.[1] The 2-chloro-6-fluoro motif creates significant torsional strain when coupled to amides or ureas, forcing the aromatic ring into an orthogonal conformation relative to the carbonyl plane.[1] This "molecular twist" is a critical design element for enhancing potency and selectivity in kinase inhibitors and voltage-gated ion channel blockers.[1] Furthermore, the 2,6-disubstitution sterically hinders metabolic N-acetylation, potentially improving the pharmacokinetic half-life of derived drugs.[1]

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Chemical Identity & Physical Properties[1][3]

This compound is characterized by a p-toluidine core flanked by mixed halogens (chlorine and fluorine) at the ortho positions relative to the amine.[1]

Table 1: Physicochemical Specifications

Property	Value / Description	Note
IUPAC Name	2-Chloro-6-fluoro-4-methylaniline	
CAS Number	1260812-48-3	
SMILES	Cc1cc(F)c(N)c(Cl)c1	
Molecular Formula	C_7H_7ClFN	
Molecular Weight	159.59 Da	
Appearance	Off-white to pale brown solid or viscous oil	Low melting point expected due to symmetry breaking.[1][3]
Boiling Point (Pred.)	230–235 °C	Extrapolated from 2-chloro-6-methylaniline.[1]
pKa (Conj. Acid)	~2.5–3.0	Reduced basicity due to electron-withdrawing F/Cl.[1]
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	Low water solubility.[1]

Synthetic Methodologies

The synthesis of CAS 1260812-48-3 requires precise regiocontrol to install the halogen atoms at the 2 and 6 positions while preserving the 4-methyl group.[1]

Route A: Reduction of Nitro Precursor (Primary Industrial Route)

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This method is preferred for scale-up due to high regioselectivity.[1] It begins with the nitration of a halotoluene followed by reduction.[1]

Precursor: 1-Chloro-3-fluoro-5-methyl-2-nitrobenzene.[1]

Protocol (Iron-Mediated Reduction):

- Setup: Charge a 3-neck flask with 1-chloro-3-fluoro-5-methyl-2-nitrobenzene (1.0 eq) in Ethanol/Water (4:1 v/v).
- Activation: Add Iron powder (Fe, 3.5 eq) and Ammonium Chloride (NH_4Cl, 0.5 eq).
- Reaction: Heat to reflux (80 °C) with vigorous mechanical stirring. The reaction is typically complete within 2–4 hours.[1]
- Workup: Filter the hot mixture through Celite to remove iron oxides. Concentrate the filtrate.
- Extraction: Dilute with water and extract with Ethyl Acetate. Wash organic layer with brine, dry over Na_2SO_4.[1]
- Purification: Flash column chromatography (Hexanes/EtOAc) yields the aniline.[1]

Scientific Rationale:

- Fe/NH_4Cl: Chosen over catalytic hydrogenation (H_2/Pd-C) to prevent accidental de-halogenation.[1] Aryl chlorides and fluorides can be labile under catalytic hydrogenation conditions, especially the C-Cl bond.[1] Iron reduction is chemoselective for the nitro group.[1]

Route B: Electrophilic Halogenation (Laboratory Scale)

Starting from 2-Fluoro-4-methylaniline, a chlorination step is performed.[1]

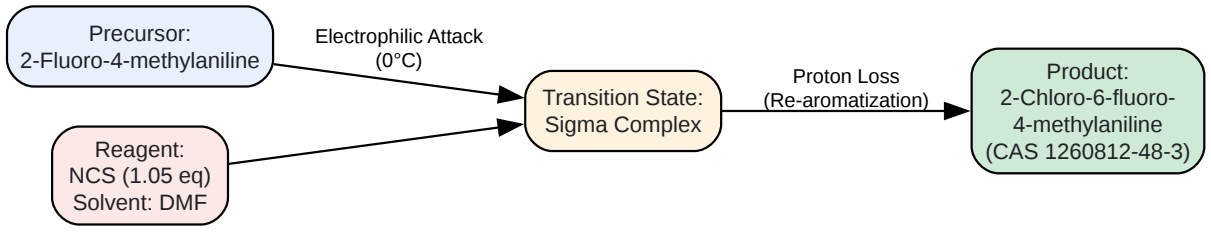
- Substrate: 2-Fluoro-4-methylaniline.
- Reagent: N-Chlorosuccinimide (NCS) in DMF or Acetonitrile.

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- Mechanism: The amino group strongly activates the ortho and para positions.[1] Since para is blocked by the methyl group and one ortho is blocked by fluorine, chlorination is directed to the remaining ortho position (C6).[1]

- Risk: Over-chlorination or oxidation of the amine is possible; temperature control (0–25 °C) is critical.[1]

Visualization: Synthetic Workflow



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Figure 1: Directed electrophilic chlorination pathway for the synthesis of CAS 1260812-48-3.

Structural Applications in Drug Design[1]

The core value of **2-Chloro-6-fluoro-4-methylaniline** lies in its ability to dictate molecular conformation and improve metabolic stability.[1]

The "Orthogonal Twist" Effect

In many kinase inhibitors (e.g., Dasatinib analogs), the aniline nitrogen forms a hydrogen bond with the kinase hinge region.[1] When this aniline is coupled to an amide or urea, the steric clash between the 2,6-dihalo substituents and the carbonyl oxygen forces the phenyl ring to rotate out of plane (approx. 70–90°).[1]

- 2-Chloro vs. 2-Fluoro: The asymmetry (Cl is larger than F) creates a specific "face" for the molecule, allowing for chiral recognition in the protein binding pocket even if the molecule itself is achiral (atropisomerism potential).[1]

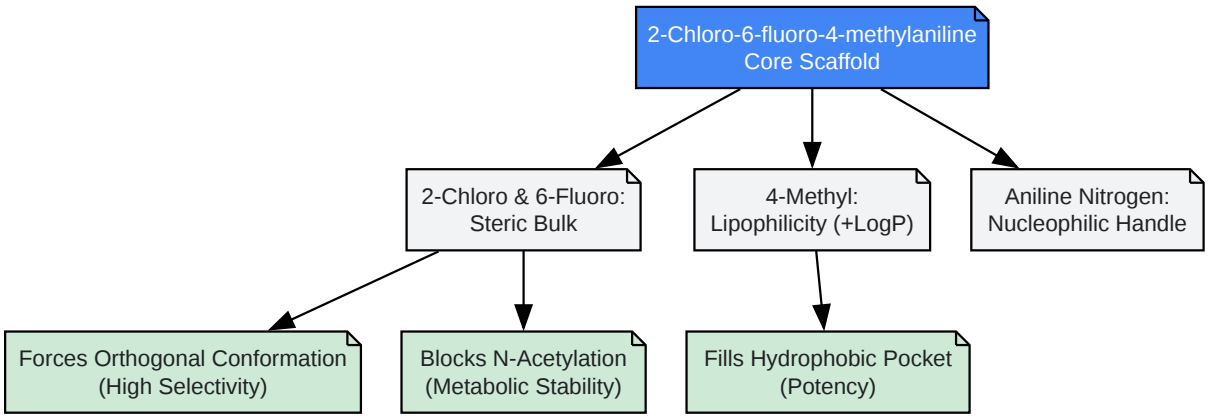
Metabolic Blocking

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The primary metabolic pathway for anilines is N-acetylation (by NAT1/NAT2 enzymes) or oxidation.[1]

- Mechanism: The 2,6-substituents create a "steric shield" around the nitrogen, significantly retarding the approach of acetyl-CoA in the NAT active site.[1] This prolongs the in vivo half-life of the drug.[1]

Visualization: Structure-Activity Relationship (SAR)



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Figure 2: Structure-Activity Relationship (SAR) map highlighting the pharmacophoric advantages of the scaffold.[1]

Handling & Safety (SDS Summary)

Signal Word:WARNING

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Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1]
Skin Irritation	H315	Causes skin irritation.[1][4]
Eye Irritation	H319	Causes serious eye irritation.[1][4]
STOT-SE	H335	May cause respiratory irritation.[1][4]
Blood Toxicity	--	Potential for Methemoglobinemia.

Specific Handling Protocols:

- Methemoglobinemia Risk: Like many anilines, this compound can oxidize hemoglobin to methemoglobin.[1] Work in a fume hood. If cyanosis (blue skin/lips) occurs, seek immediate medical attention (Methylene blue is the standard antidote).[1]
- Storage: Store under inert gas (Argon/Nitrogen) at 2–8 °C. Anilines are prone to oxidation (darkening) upon air exposure.[1]

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CAS 87-63-8 (Analog: 2-Chloro-6-methylaniline).[1] Retrieved from [Link][1]

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